

# Predicted Boiling Point of 3-Ethyl-2,4-dimethylheptane: A Technical Guide

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## Compound of Interest

Compound Name: 3-Ethyl-2,4-dimethylheptane

Cat. No.: B14569249

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This guide provides a detailed analysis and prediction of the boiling point for **3-Ethyl-2,4-dimethylheptane**, an isomer of undecane (C<sub>11</sub>H<sub>24</sub>). The content is tailored for researchers, scientists, and professionals in drug development who require accurate physicochemical data.

## Introduction: Boiling Points of Branched Alkanes

The boiling point of an alkane is primarily determined by the strength of the intermolecular van der Waals forces.<sup>[1][2][3]</sup> These forces are influenced by two main factors:

- Molecular Size:** As the number of carbon atoms increases, the surface area of the molecule and the number of electrons increase, leading to stronger van der Waals forces and a higher boiling point.<sup>[2][3][4]</sup>
- Molecular Branching:** For isomers with the same molecular formula, increased branching leads to a more compact, spherical shape.<sup>[1][3]</sup> This reduces the surface area available for intermolecular contact, weakening the van der Waals forces and resulting in a lower boiling point compared to their straight-chain counterparts.<sup>[1][2][3]</sup>

Quantitative Structure-Property Relationship (QSPR) models are often employed to predict the boiling points of alkanes by correlating their molecular structures with their physical properties.<sup>[5][6]</sup> These models can use various molecular descriptors, such as topological indices (e.g., Wiener number), to quantify the degree of branching and predict boiling points with a reasonable degree of accuracy.<sup>[5][6][7]</sup>

## Predicted Boiling Point and Comparative Data

An exact experimental boiling point for **3-Ethyl-2,4-dimethylheptane** is not readily available in the reviewed literature. However, based on the boiling points of structurally similar C<sub>11</sub>H<sub>24</sub> isomers, a predicted value can be determined.

Predicted Boiling Point of **3-Ethyl-2,4-dimethylheptane**: 184-187 °C

This prediction is based on the trends observed in the boiling points of related undecane isomers, as detailed in the table below.

Isomer Name	Structure	Boiling Point (°C)
n-Undecane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>9</sub> CH <sub>3</sub>	196[3][8]
2-Methyldecane	CH <sub>3</sub> CH(CH <sub>3</sub> )(CH <sub>2</sub> ) <sub>7</sub> CH <sub>3</sub>	189.3[3][9]
3-Methyldecane	CH <sub>3</sub> CH <sub>2</sub> CH(CH <sub>3</sub> )(CH <sub>2</sub> ) <sub>6</sub> CH <sub>3</sub>	189.1[3][9]
3-Ethyl-3,4-dimethylheptane	CH <sub>3</sub> CH <sub>2</sub> C(CH <sub>3</sub> ) (C <sub>2</sub> H <sub>5</sub> )CH(CH <sub>3</sub> )C <sub>3</sub> H <sub>7</sub>	189.8[10]
2,3-Dimethylnonane	CH <sub>3</sub> CH(CH <sub>3</sub> )CH(CH <sub>3</sub> ) (CH <sub>2</sub> ) <sub>5</sub> CH <sub>3</sub>	186.9[3]
3-Ethyl-2,4-dimethylheptane	CH <sub>3</sub> CH(CH <sub>3</sub> )CH(C <sub>2</sub> H <sub>5</sub> )CH(C H <sub>3</sub> )C <sub>3</sub> H <sub>7</sub>	184-187 (Predicted)
4-Ethyl-2,4-dimethylheptane	(CH <sub>3</sub> ) <sub>2</sub> CHCH <sub>2</sub> C(CH <sub>3</sub> ) (C <sub>2</sub> H <sub>5</sub> )C <sub>3</sub> H <sub>7</sub>	178.9[11]

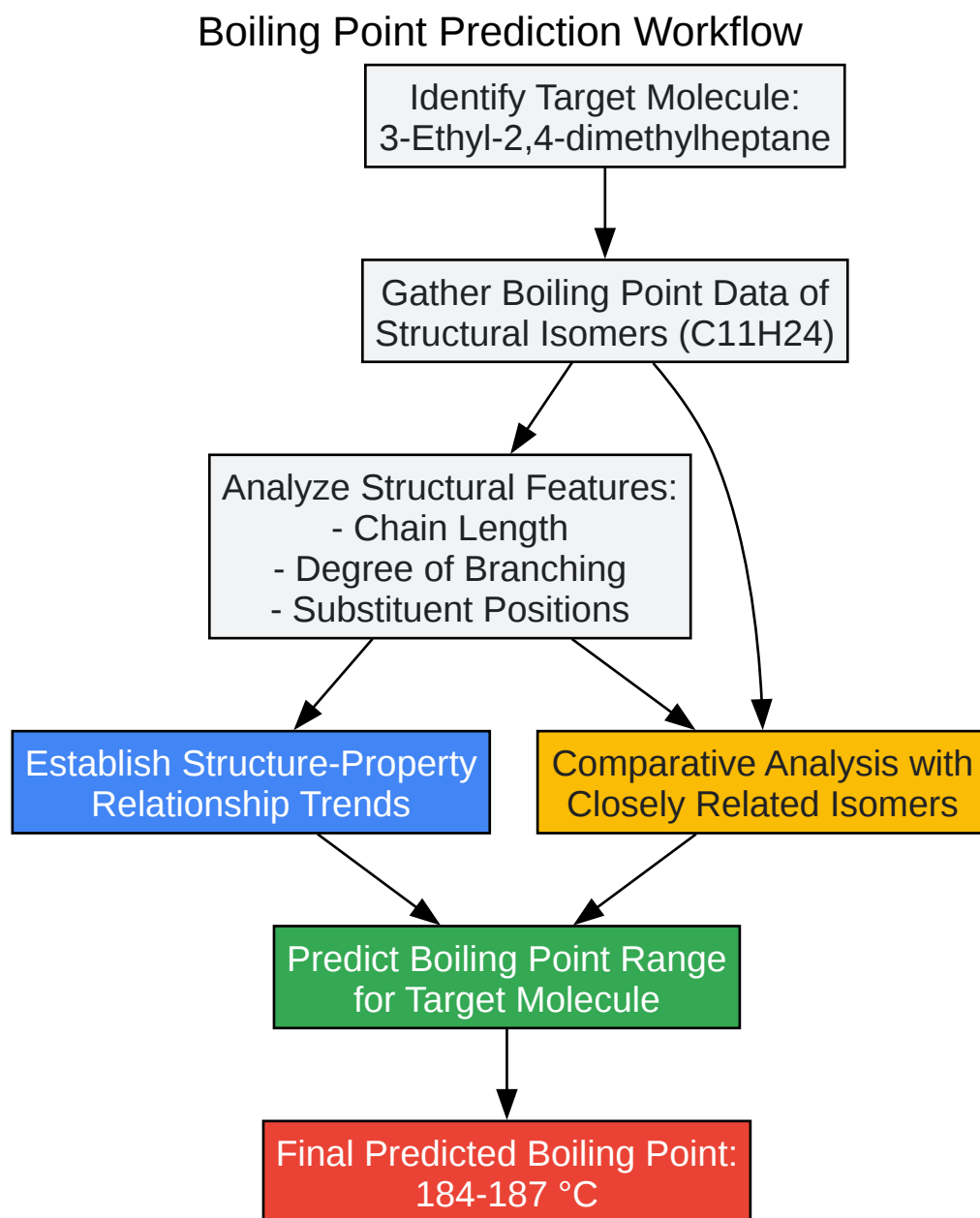
## Methodology for Boiling Point Prediction

The prediction for the boiling point of **3-Ethyl-2,4-dimethylheptane** is derived from a comparative analysis of its molecular structure against its isomers with known boiling points.

- **Structural Analysis:** **3-Ethyl-2,4-dimethylheptane** is a highly branched alkane. The presence of three alkyl substituents (one ethyl and two methyl groups) on the main heptane chain results in a more compact structure compared to less branched isomers like 2-methyldecane.

- Comparative Analysis:
  - The boiling point of n-undecane (196 °C) serves as the upper benchmark.[3][8]
  - As branching increases, the boiling point decreases. For instance, 2,3-dimethylnonane has a boiling point of 186.9 °C.[3]
  - The structure of **3-Ethyl-2,4-dimethylheptane** is very similar to 3-ethyl-3,4-dimethylheptane (boiling point 189.8 °C).[10] However, the substitution pattern in the target molecule is slightly more distributed, which may lead to a slightly lower boiling point.
  - 4-Ethyl-2,4-dimethylheptane has a significantly lower boiling point of 178.9 °C, likely due to the quaternary carbon creating a more spherical shape.[11]
- Prediction Rationale: Given the high degree of branching in **3-Ethyl-2,4-dimethylheptane**, its boiling point is expected to be lower than that of singly branched isomers and comparable to other highly branched isomers. The predicted range of 184-187 °C positions it slightly below the less compact, highly branched isomers.

The logical workflow for this prediction is illustrated in the diagram below.



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Caption: Logical workflow for the prediction of the boiling point of **3-Ethyl-2,4-dimethylheptane**.

## Experimental Protocols for Boiling Point Determination

Should an experimental determination of the boiling point be required, the following established methods are recommended.

## Thiele Tube Method

This method is suitable for small sample volumes.

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating source.
- Methodology:
  - A small amount of the sample is placed in a small test tube.
  - A capillary tube, with its open end down, is placed inside the test tube.
  - The test tube is attached to a thermometer.
  - The assembly is placed in a Thiele tube containing a high-boiling point oil.
  - The side arm of the Thiele tube is gently heated, allowing the oil to circulate and heat the sample uniformly.<sup>[12]</sup>
  - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
  - The heat is removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[9][12]</sup>

## Distillation Method

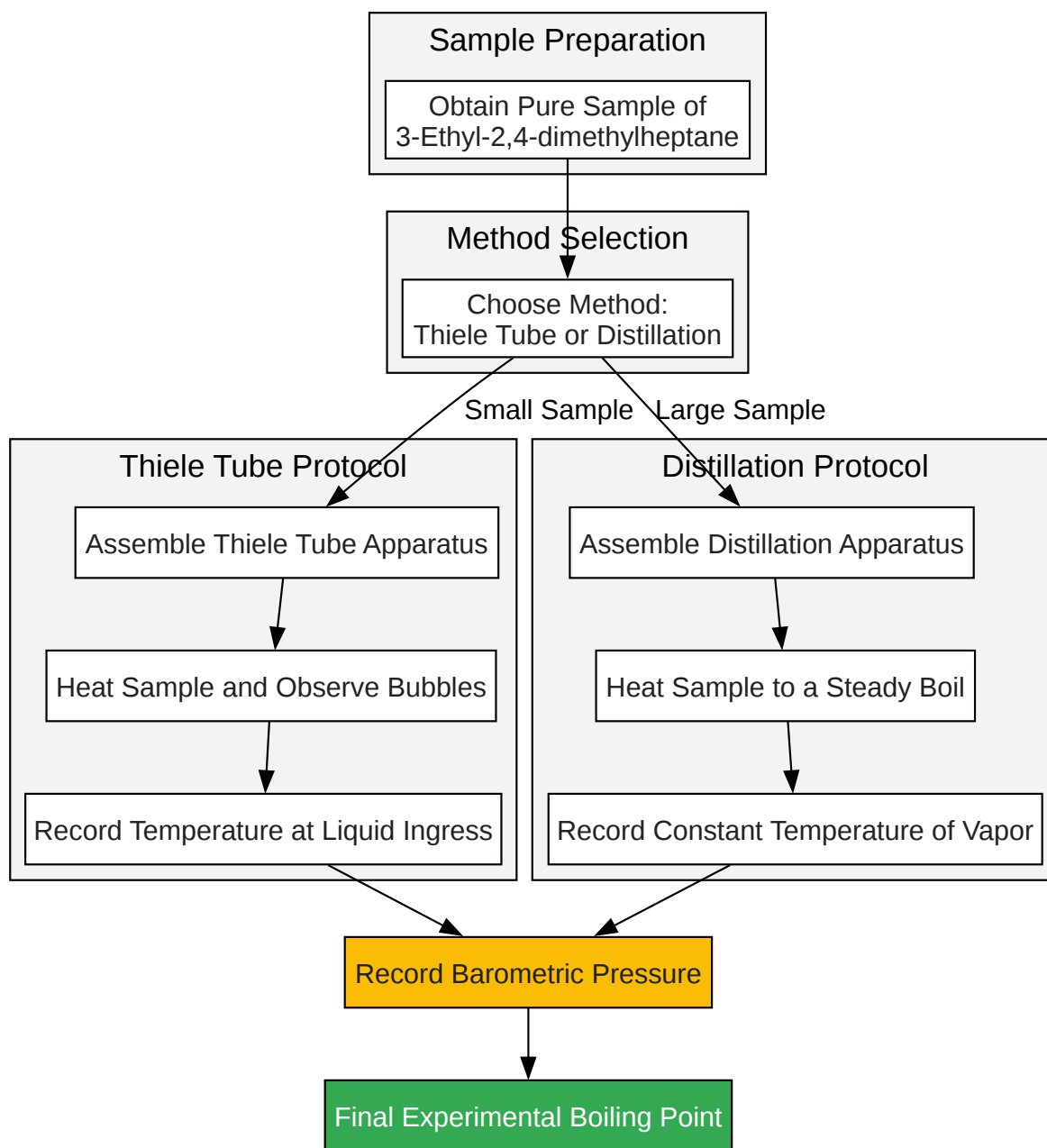
This method is appropriate when a larger sample volume is available and purification is also desired.

- Principle: The boiling point is the temperature at which a liquid actively boils and its vapor phase is in equilibrium with the liquid phase.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Methodology:
  - The sample is placed in the distillation flask with boiling chips.
  - The apparatus is assembled for simple distillation.
  - The sample is heated to a steady boil.
  - The thermometer bulb should be positioned so that it is fully immersed in the vapor, with the top of the bulb level with the side arm of the distillation flask.
  - The temperature at which a steady distillation rate is achieved and the temperature remains constant is recorded as the boiling point.[\[12\]](#)

The experimental workflow for determining the boiling point is depicted below.

## Experimental Boiling Point Determination Workflow



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Caption: Experimental workflow for the determination of the boiling point.

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